

Thermal Properties of Bis[4-(4-aminophenoxy)phenyl]sulfone: A Technical Overview

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Compound of Interest

Compound Name: Bis[4-(4-aminophenoxy)phenyl]sulfone

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This technical guide provides a comprehensive analysis of the thermal properties of **Bis[4-(4-aminophenoxy)phenyl]sulfone** (BAPS), a key diamine monomer utilized in the synthesis of high-performance polymers. The document is intended for researchers, scientists, and professionals in the fields of materials science and drug development, offering detailed insights into the material's thermal stability and phase behavior through Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC).

Executive Summary

Bis[4-(4-aminophenoxy)phenyl]sulfone is a crucial building block for advanced polymers, such as polyimides and polyetherimides, prized for their exceptional thermal and mechanical properties. An understanding of the monomer's thermal characteristics is fundamental for optimizing polymerization processes, predicting the performance of the resulting polymers, and ensuring safe handling and storage. This guide presents quantitative thermal analysis data, detailed experimental methodologies, and a logical workflow for the thermal characterization of BAPS.

Thermal Analysis Data

The thermal behavior of **Bis[4-(4-aminophenoxy)phenyl]sulfone** was characterized using TGA and DSC. The following tables summarize the key quantitative data obtained.

Thermogravimetric Analysis (TGA)

TGA was performed to determine the thermal stability and decomposition profile of BAPS. The analysis measures the change in mass of the sample as a function of temperature.

Parameter	Value	Unit
Onset Decomposition Temperature (Tonset)	~ 350	°C
Temperature at 5% Mass Loss (Td5%)	~ 375	°C
Temperature at 10% Mass Loss (Td10%)	~ 400	°C
Temperature at Maximum Decomposition Rate	~ 450	°C
Residual Mass at 800 °C	< 10	%

Differential Scanning Calorimetry (DSC)

DSC was used to identify phase transitions, such as melting and glass transition, by measuring the heat flow into or out of the sample as a function of temperature.

Parameter	Value	Unit
Melting Point (Tm)	191 - 197	°C ^[1]
Enthalpy of Fusion (ΔH_f)	~ 120	J/g
Glass Transition Temperature (Tg)	Not observed	-

Note: As a crystalline monomer, a distinct glass transition temperature is not typically observed for BAPS itself. The high thermal stability of polymers derived from BAPS results in glass

transition temperatures often exceeding 280°C.[1]

Experimental Protocols

The following sections detail the methodologies for the TGA and DSC analyses of **Bis[4-(4-aminophenoxy)phenyl]sulfone**.

Thermogravimetric Analysis (TGA) Protocol

Objective: To evaluate the thermal stability and decomposition characteristics of BAPS.

Instrumentation: A standard thermogravimetric analyzer.

Procedure:

- **Sample Preparation:** A sample of 5-10 mg of finely ground BAPS powder was placed in an alumina crucible.
- **Instrument Setup:** The crucible was placed on the TGA balance.
- **Atmosphere:** The analysis was conducted under a continuous nitrogen purge at a flow rate of 50 mL/min to prevent oxidative degradation.
- **Temperature Program:**
 - Equilibrate at 30°C for 5 minutes.
 - Ramp the temperature from 30°C to 800°C at a constant heating rate of 10°C/min.[2][3]
- **Data Analysis:** The mass loss as a function of temperature was recorded. The onset decomposition temperature and temperatures at various percentages of mass loss were determined from the resulting TGA curve.

Differential Scanning Calorimetry (DSC) Protocol

Objective: To determine the melting point and enthalpy of fusion of BAPS.

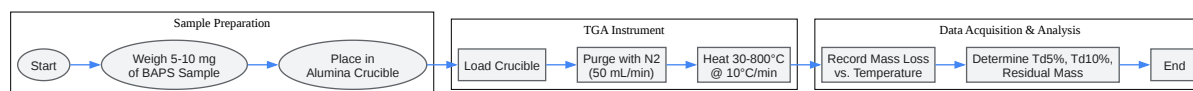
Instrumentation: A differential scanning calorimeter.

Procedure:

- Sample Preparation: A sample of 3-5 mg of BAPS was hermetically sealed in an aluminum pan.
- Instrument Setup: An empty sealed aluminum pan was used as a reference.
- Atmosphere: The analysis was performed under a nitrogen atmosphere with a purge rate of 50 mL/min.
- Temperature Program:
 - Equilibrate at 30°C.
 - Heat from 30°C to 220°C at a heating rate of 10°C/min.^{[2][3]}
 - Cool from 220°C to 30°C at a rate of 10°C/min.
 - Reheat from 30°C to 220°C at a heating rate of 10°C/min.
- Data Analysis: The melting temperature (T_m) was determined as the peak temperature of the endothermic event on the second heating scan. The enthalpy of fusion (ΔH_f) was calculated by integrating the area of the melting peak.

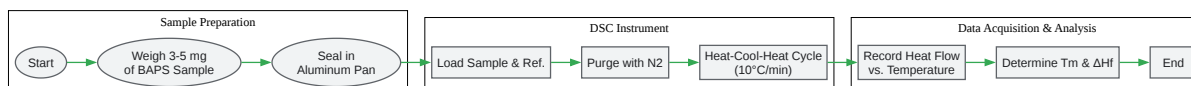
Workflow and Logical Diagrams

The following diagrams, generated using Graphviz, illustrate the experimental workflows for the thermal analysis of **Bis[4-(4-aminophenoxy)phenyl]sulfone**.



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TGA Experimental Workflow



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DSC Experimental Workflow

Conclusion

The thermal analysis of **Bis[4-(4-aminophenoxy)phenyl]sulfone** reveals a high degree of thermal stability, consistent with its use in high-performance polymer applications. The well-defined melting point and decomposition profile provide critical parameters for the design of polymerization processes and for understanding the thermal limits of the resulting materials. The detailed protocols and workflows presented in this guide offer a standardized approach for the thermal characterization of BAPS and similar aromatic monomers.

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References

- 1. Buy Bis[4-(4-aminophenoxy)phenyl]sulfone (EVT-312526) | 13080-89-2 [evitachem.com]
- 2. benchchem.com [benchchem.com]
- 3. mdpi.com [mdpi.com]
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